

Application Notes and Protocols: (S)-GNE-140 in 3D Cell Culture Models

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Compound of Interest

Compound Name: (S)-GNE-140

Cat. No.: B1460580

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

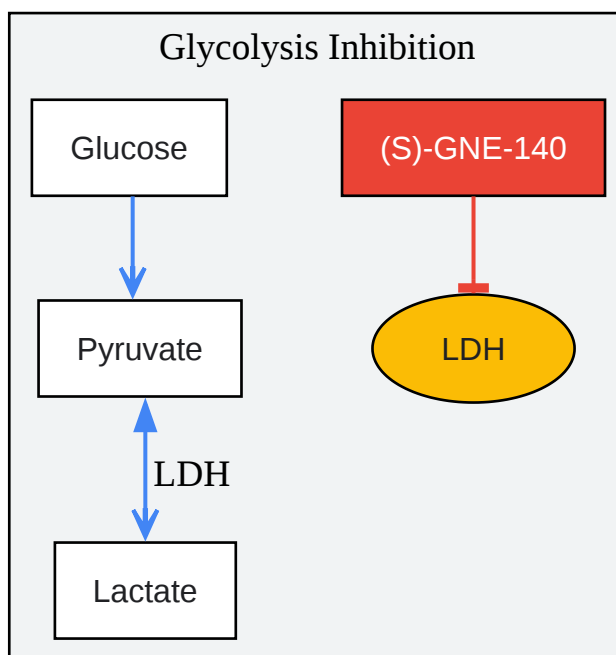
(S)-GNE-140 is the less active enantiomer of GNE-140, a potent and selective inhibitor of lactate dehydrogenase (LDH), particularly LDHA.[1][2] GNE-140 targets the enzyme's active site, leading to a reduction in cellular lactate levels and an upregulation of pyruvate. This mechanism of action is particularly relevant in the context of cancer metabolism, as many tumor cells rely on glycolysis for proliferation and survival, a phenomenon known as the Warburg effect.[3][4] By inhibiting LDH, GNE-140 disrupts this metabolic pathway, affecting the growth of glycolysis-dependent cancer cells.

Three-dimensional (3D) cell culture models, such as tumor spheroids, are increasingly recognized as more physiologically relevant systems compared to traditional 2D monolayers.[5][6][7] They better mimic the tumor microenvironment, including cell-cell interactions, nutrient and oxygen gradients, and gene expression profiles observed in vivo.[6][8] Therefore, evaluating the efficacy of anti-cancer compounds like **(S)-GNE-140** in 3D models is crucial for predicting their clinical potential.

These application notes provide detailed protocols for utilizing **(S)-GNE-140** in 3D tumor spheroid models, from spheroid generation to endpoint analysis.

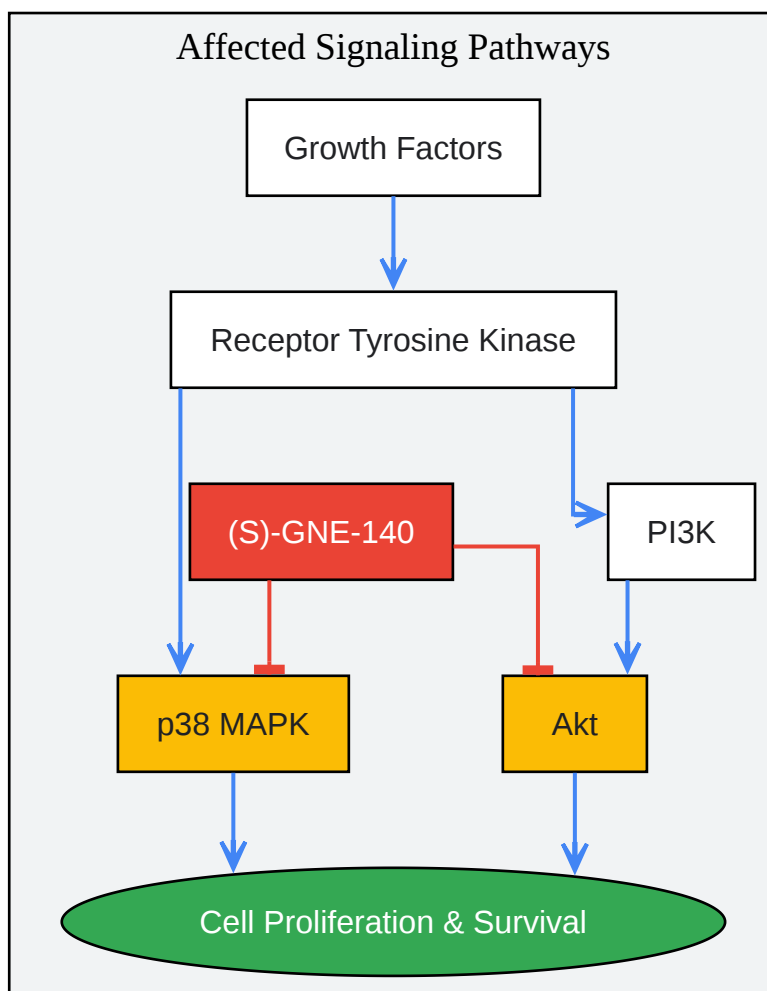
Mechanism of Action and Signaling Pathways

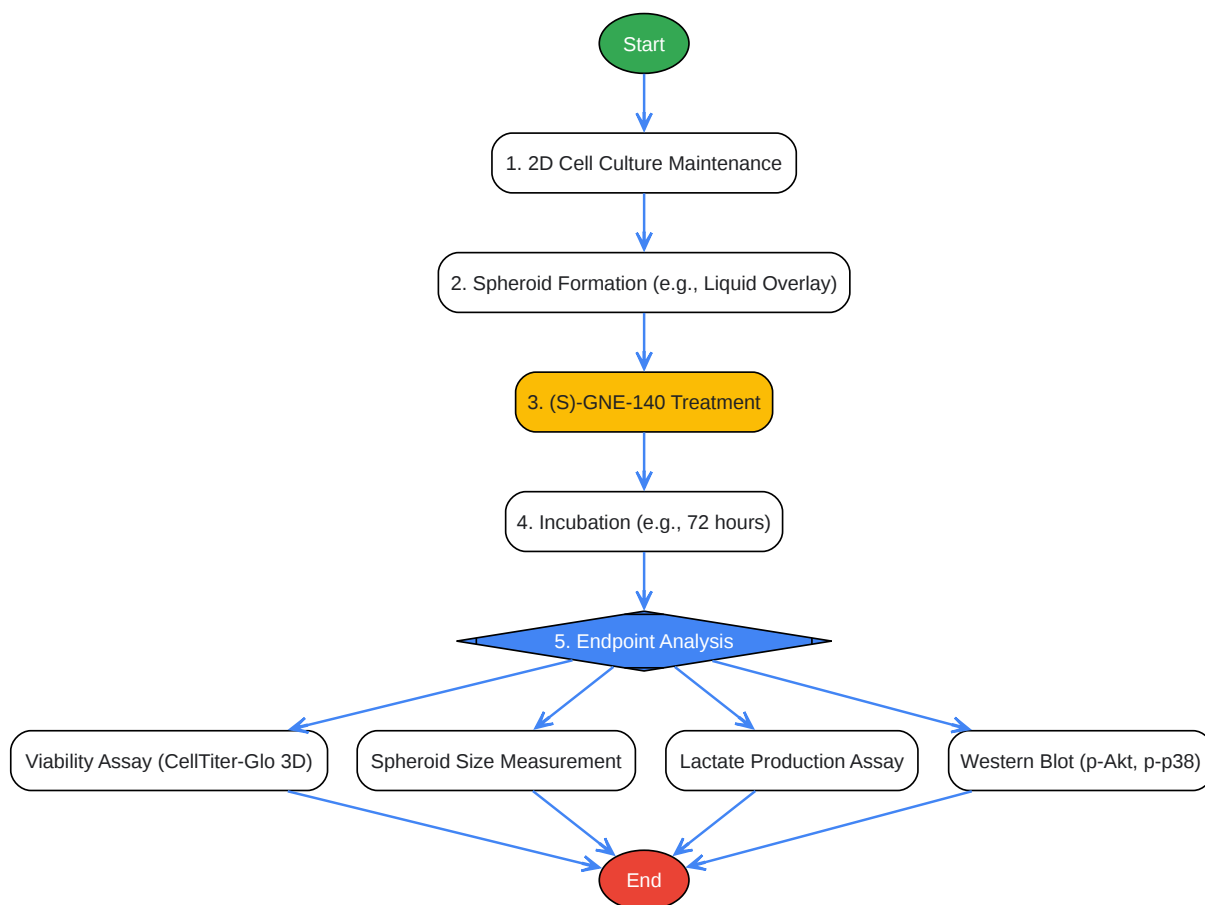
(S)-GNE-140, as part of the racemic mixture GNE-140, inhibits LDH, a critical enzyme in anaerobic glycolysis that converts pyruvate to lactate. This inhibition leads to decreased lactate production and a shift in cellular metabolism. Studies on the racemic GNE-140 have shown that its effects extend to key signaling pathways involved in cancer cell proliferation and survival. Specifically, GNE-140 has been observed to block the activation of p38 MAPK and Akt signaling pathways.[9]



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Fig. 1: (S)-GNE-140 Mechanism of Action





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